

# Personal protective equipment for handling (Z)-MDL 105519

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## Compound of Interest

Compound Name: (Z)-MDL 105519

Cat. No.: B1676107

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## Essential Safety and Handling Guide for (Z)-MDL 105519

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(Z)-MDL 105519**. The following procedures are based on best practices for handling potent neuroactive compounds in a laboratory setting. A specific Safety Data Sheet (SDS) for **(Z)-MDL 105519** was not located; therefore, these recommendations are derived from general chemical safety principles and information available on similar research compounds.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the last line of defense against potential exposure and should be used in conjunction with engineering and administrative controls.<sup>[1]</sup> The following table summarizes the recommended PPE for handling **(Z)-MDL 105519** in various laboratory scenarios.

Activity	Required PPE	Recommended PPE
Weighing and Aliquoting (Solid Form)	- Nitrile Gloves- Safety Glasses with Side Shields- Laboratory Coat	- Chemical Splash Goggles- Face Shield- Respiratory Protection (e.g., N95 respirator) if ventilation is inadequate
Solution Preparation and Handling	- Nitrile Gloves- Chemical Splash Goggles- Laboratory Coat	- Face Shield- Chemical-resistant Apron
In-vitro / Ex-vivo Experiments	- Nitrile Gloves- Safety Glasses- Laboratory Coat	- As determined by institutional risk assessment
In-vivo Administration	- Nitrile Gloves- Safety Glasses- Laboratory Coat	- As determined by institutional risk assessment
Waste Disposal	- Nitrile Gloves (consider double-gloving)- Chemical Splash Goggles- Laboratory Coat	- Chemical-resistant Apron

## Operational Plan for Safe Handling

Adherence to a strict operational plan is critical to minimize the risk of exposure to **(Z)-MDL 105519**.

### 2.1. Engineering Controls:

- Ventilation: All work with solid **(Z)-MDL 105519** and concentrated solutions should be conducted in a certified chemical fume hood or other appropriate ventilated enclosure.
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[2\]](#)

### 2.2. Pre-Experiment Procedures:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantity of **(Z)-MDL 105519** to be used, the procedures involved, and the potential for aerosol generation.
- PPE Inspection: Before each use, inspect all PPE for signs of damage or contamination.
- Area Preparation: Designate a specific area for handling **(Z)-MDL 105519**. Ensure the work surface is clean and uncluttered.

### 2.3. Handling Procedures:

- Donning PPE: Put on all required PPE before entering the designated handling area. The suggested sequence is gown, mask or respirator, eye protection, and gloves.[\[3\]](#)
- Weighing: If working with the solid form, carefully weigh the required amount in a chemical fume hood. Use appropriate tools (e.g., anti-static weigh paper) to prevent dispersal of the powder.
- Solution Preparation: Add the solvent to the solid **(Z)-MDL 105519** slowly to avoid splashing. Cap and vortex or sonicate as needed to ensure complete dissolution.
- Experimental Use: Handle all solutions containing **(Z)-MDL 105519** with care, avoiding skin contact and the generation of aerosols.
- Post-Handling: After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol, followed by water).

### 2.4. Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[\[4\]](#)[\[5\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[\[4\]](#)[\[5\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[\[4\]](#)[\[5\]](#)
- Ingestion: Do not induce vomiting. Seek immediate medical attention.[\[4\]](#)

## Disposal Plan

Proper disposal of **(Z)-MDL 105519** and associated waste is essential to prevent environmental contamination and accidental exposure.

### 3.1. Waste Segregation:

- Solid Waste: Unused **(Z)-MDL 105519**, contaminated weigh boats, and other solid materials should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: All solutions containing **(Z)-MDL 105519** should be collected in a designated, labeled hazardous liquid waste container. Do not pour this waste down the drain.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be disposed of as hazardous waste.

### 3.2. Waste Disposal Procedures:

- Labeling: All waste containers must be clearly labeled with the contents, including the full chemical name "**(Z)-MDL 105519**" and appropriate hazard warnings.
- Storage: Store hazardous waste in a designated, secure area away from incompatible materials.
- Disposal: Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

## Experimental Context

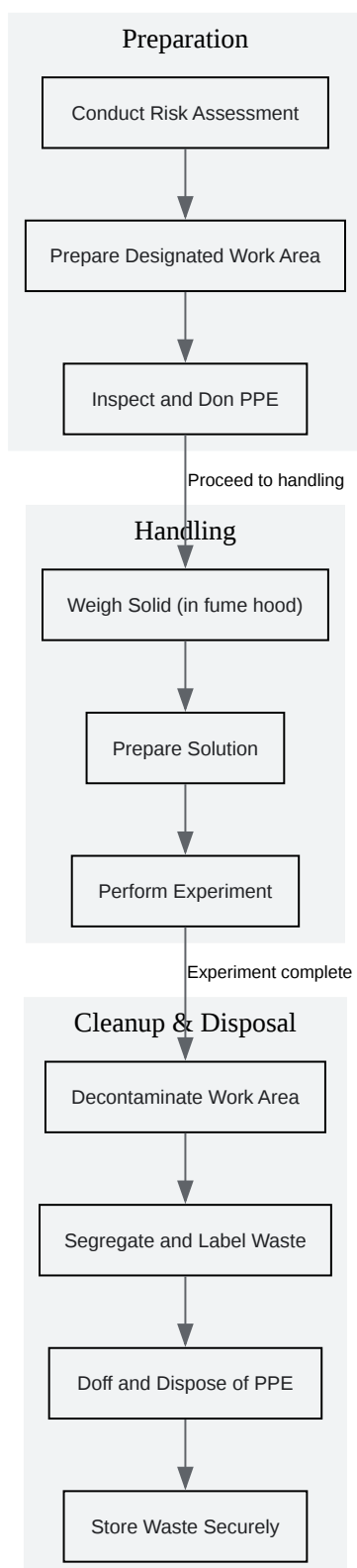
**(Z)-MDL 105519** is a potent and selective antagonist of the glycine binding site on the N-methyl-D-aspartate (NMDA) receptor.<sup>[6][7]</sup> Research indicates its use in a variety of experimental settings, including:

- In vitro binding assays with radiolabeled [3H]MDL 105519 to characterize its interaction with the NMDA receptor.[6][8][9][10]
- Cell-based assays to investigate its effects on NMDA receptor-mediated responses in cultured neurons.[7]
- In vivo studies in animal models to assess its anticonvulsant and anxiolytic properties.[7]

Detailed experimental protocols for these applications are highly specific to the research question and are typically found in the materials and methods section of published scientific literature.

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **(Z)-MDL 105519**.



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## References

- 1. Personal Protective Equipment (PPE): Protect the Worker with PPE [cdc.gov]
- 2. geosc.com [geosc.com]
- 3. Personal Protective Equipment - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. [3H]MDL 105,519, a high-affinity radioligand for the N-methyl-D-aspartate receptor-associated glycine recognition site - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Pharmacological characterization of MDL 105,519, an NMDA receptor glycine site antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [3H]MDL 105,519 binds with equal high affinity to both assembled and unassembled NR1 subunits of the NMDA receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Characterisation of the binding of [3H]MDL 105,519, a radiolabelled antagonist for the N-methyl-D-aspartate-associated glycine site, to pig cortical brain membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Binding of the radiolabeled glycine site antagonist [3H]MDL 105,519 to homomeric NMDA-NR1a receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
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